

"Methyl 2,4-dichloroquinazoline-7-carboxylate"

CAS number 174074-89-6

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Compound of Interest

Compound Name:	Methyl 2,4-dichloroquinazoline-7-carboxylate
Cat. No.:	B599916

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Methyl 2,4-dichloroquinazoline-7-carboxylate: A Technical Overview

CAS Number: 174074-89-6

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2,4-dichloroquinazoline-7-carboxylate is a halogenated heterocyclic compound belonging to the quinazoline family. While detailed public data on this specific molecule remains limited, its structural features, particularly the reactive chloro-substituents, position it as a valuable intermediate in synthetic chemistry. This document provides a summary of the available chemical and physical data for **Methyl 2,4-dichloroquinazoline-7-carboxylate**, places it within the broader context of quinazoline chemistry, and outlines its potential applications in drug discovery as a versatile building block.

Chemical and Physical Properties

The fundamental properties of **Methyl 2,4-dichloroquinazoline-7-carboxylate** are summarized in the table below. This data is compiled from chemical supplier information and databases.

Property	Value	Source
CAS Number	174074-89-6	[1] [2]
Molecular Formula	C10H6Cl2N2O2	[1]
Molecular Weight	257.07 g/mol	[1]
Purity	Typically ≥97%	[1]
Classification	Protein Degrader Building Block	[1]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **Methyl 2,4-dichloroquinazoline-7-carboxylate** are not readily available in peer-reviewed literature, the synthesis of the 2,4-dichloroquinazoline core is well-established. Generally, these compounds are prepared from corresponding quinazoline-2,4-diones via a chlorination reaction.

A general synthetic approach involves the following conceptual steps:



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Caption: General synthetic strategy for 2,4-dichloroquinazolines.

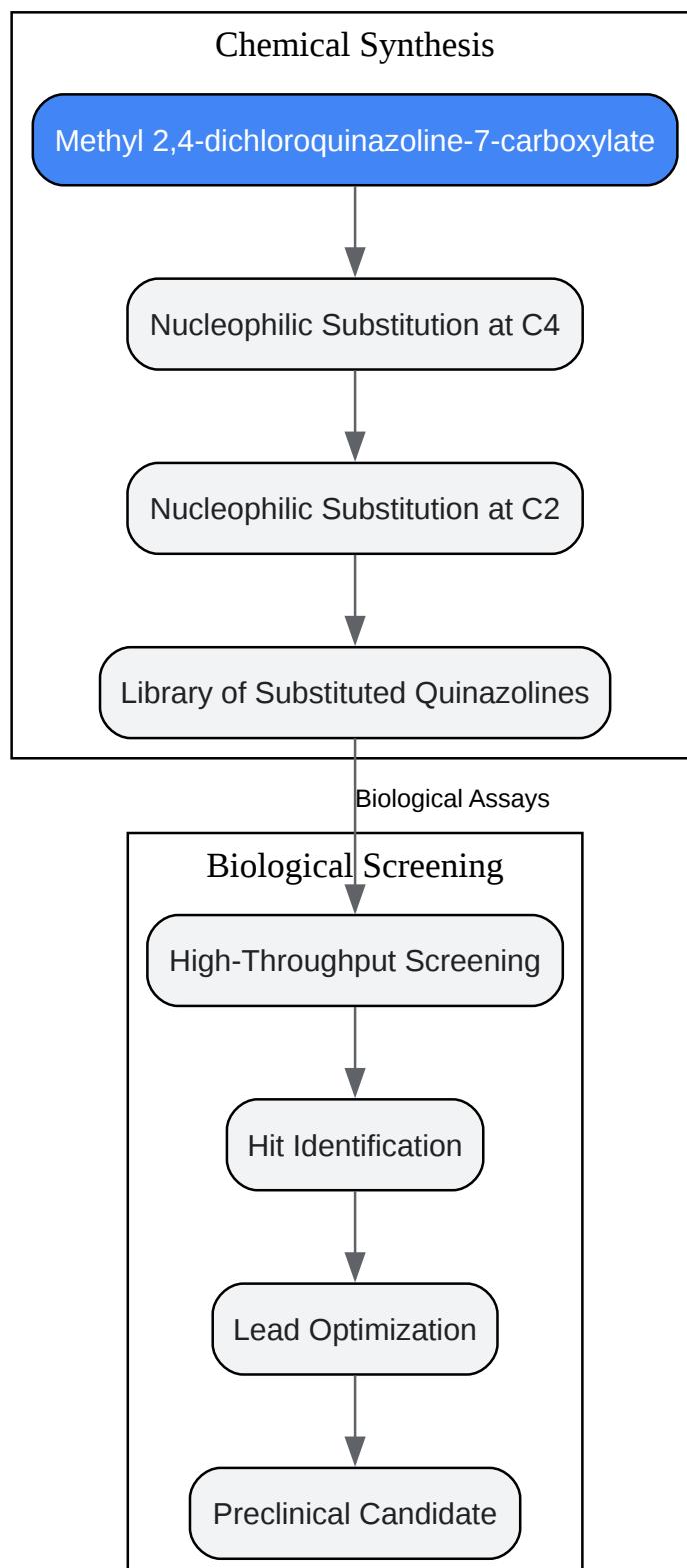
The reactivity of **Methyl 2,4-dichloroquinazoline-7-carboxylate** is primarily dictated by the two chlorine atoms attached to the quinazoline core. These positions are susceptible to nucleophilic substitution, allowing for the sequential or simultaneous introduction of various functional groups. This reactivity is the basis for its utility as a building block in the synthesis of more complex molecules.

Potential Applications in Drug Discovery

The quinazoline scaffold is a well-recognized "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds.^{[3][4]} Derivatives of quinazoline have shown a broad range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.

Given its structure, **Methyl 2,4-dichloroquinazoline-7-carboxylate** serves as a key starting material for creating libraries of substituted quinazolines. The differential reactivity of the chlorine atoms at the 2- and 4-positions can be exploited to introduce different substituents, leading to a diverse range of molecular architectures for screening in drug discovery programs.

The workflow for utilizing this building block in a drug discovery context can be visualized as follows:



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